

Safe Disposal of 7-Nitro-1H-indazol-6-ol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Nitro-1H-indazol-6-OL

Cat. No.: B15201773

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This document provides essential safety and logistical information for the proper disposal of **7-Nitro-1H-indazol-6-ol**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on data from structurally similar nitro-indazole derivatives and general principles for the disposal of hazardous chemical waste. It is imperative to handle this compound with caution, assuming it possesses hazards similar to related nitroaromatic compounds.

Physicochemical and Hazard Data Summary

Quantitative data for **7-Nitro-1H-indazol-6-ol** is not readily available. Therefore, the following table includes data from a closely related isomer, 5-Nitro-1H-indazol-6-ol, and the parent compound, 7-Nitroindazole, to provide an informed perspective on its potential properties and hazards.

Property	5-Nitro-1H-indazol-6-ol[1]	7-Nitroindazole[2]	General Hazards of Nitro-Indazoles
Molecular Formula	C ₇ H ₅ N ₃ O ₃	C ₇ H ₅ N ₃ O ₂	-
Molecular Weight	179.13 g/mol	163.13 g/mol	-
Computed XLogP3	1.6	1.8	-
GHS Hazard Statements (based on 7-Nitroindazole)	Not available	H301 (Toxic if swallowed), H319 (Causes serious eye irritation), H351 (Suspected of causing cancer)[2]	May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause genetic defects or cancer.[3]

Experimental Protocols: Disposal Procedure

The recommended procedure for the disposal of **7-Nitro-1H-indazol-6-ol** is to treat it as hazardous waste and arrange for its collection by a licensed environmental waste management service. In-lab treatment of nitroaromatic compounds is not recommended without specific, validated protocols due to the potential for hazardous reactions.

Step 1: Personal Protective Equipment (PPE)

Before handling **7-Nitro-1H-indazol-6-ol**, ensure you are wearing appropriate PPE:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of generating dust, use a NIOSH-approved respirator.[3][4]

Step 2: Waste Segregation and Collection

- Solid Waste:
 - Collect any solid **7-Nitro-1H-indazol-6-ol** waste, including contaminated consumables (e.g., weighing paper, gloves, wipes), in a dedicated, properly labeled hazardous waste container.
 - The container must be in good condition, compatible with the chemical, and have a secure lid.
- Liquid Waste:
 - If **7-Nitro-1H-indazol-6-ol** is in a solution, collect it in a separate, labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed. Halogenated and non-halogenated solvent wastes should generally be segregated.
- Empty Containers:
 - Empty containers that held **7-Nitro-1H-indazol-6-ol** must be triple-rinsed with a suitable solvent.
 - The rinsate must be collected and disposed of as hazardous waste.[\[5\]](#)[\[6\]](#)

Step 3: Labeling of Hazardous Waste

- Clearly label the hazardous waste container with the words "HAZARDOUS WASTE".
- Identify the contents, including the full chemical name ("**7-Nitro-1H-indazol-6-ol**") and an estimate of the quantity.
- Include any known hazard information (e.g., "Toxic," "Irritant").

Step 4: Storage of Hazardous Waste

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- This area should be secure, well-ventilated, and away from heat or sources of ignition.[\[3\]](#)[\[4\]](#)

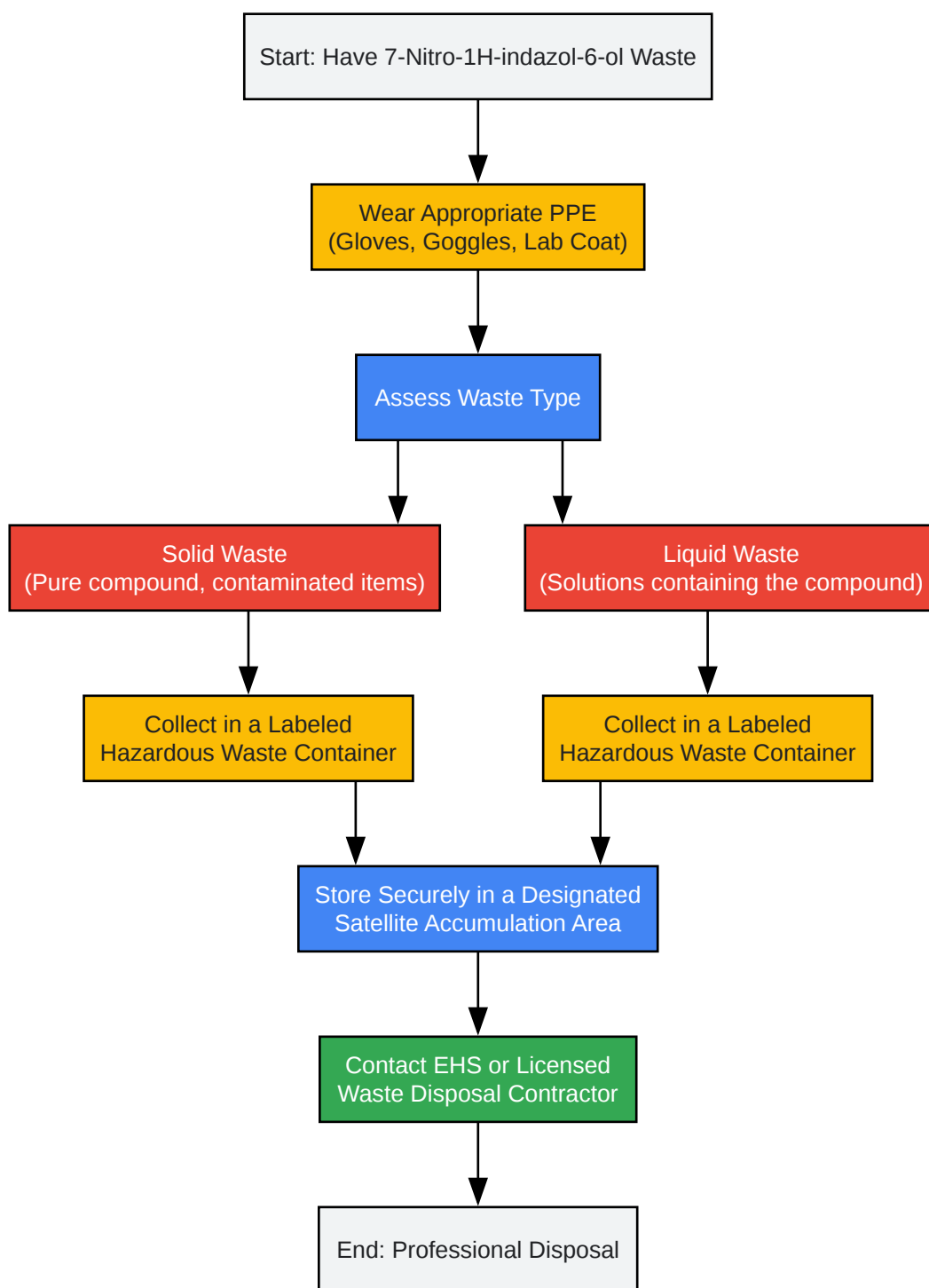
- Ensure the container is stored in a manner that prevents spills or leaks.

Step 5: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Follow all institutional and local regulations for hazardous waste disposal. The disposal must be carried out at an approved waste disposal plant.[\[3\]](#)[\[4\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **7-Nitro-1H-indazol-6-ol**.



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Caption: Disposal workflow for **7-Nitro-1H-indazol-6-ol**.

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Phone: (601) 213-4426

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